

Application Notes & Protocols: Cell-Based Assays for Testing ATH686 Efficacy

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Compound of Interest

Compound Name: ATH686

Cat. No.: B15574800

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Introduction

ATH686 is a novel, potent, and selective inhibitor of the PI3K/Akt/mTOR signaling pathway, a critical cascade that regulates cell growth, proliferation, survival, and metabolism.

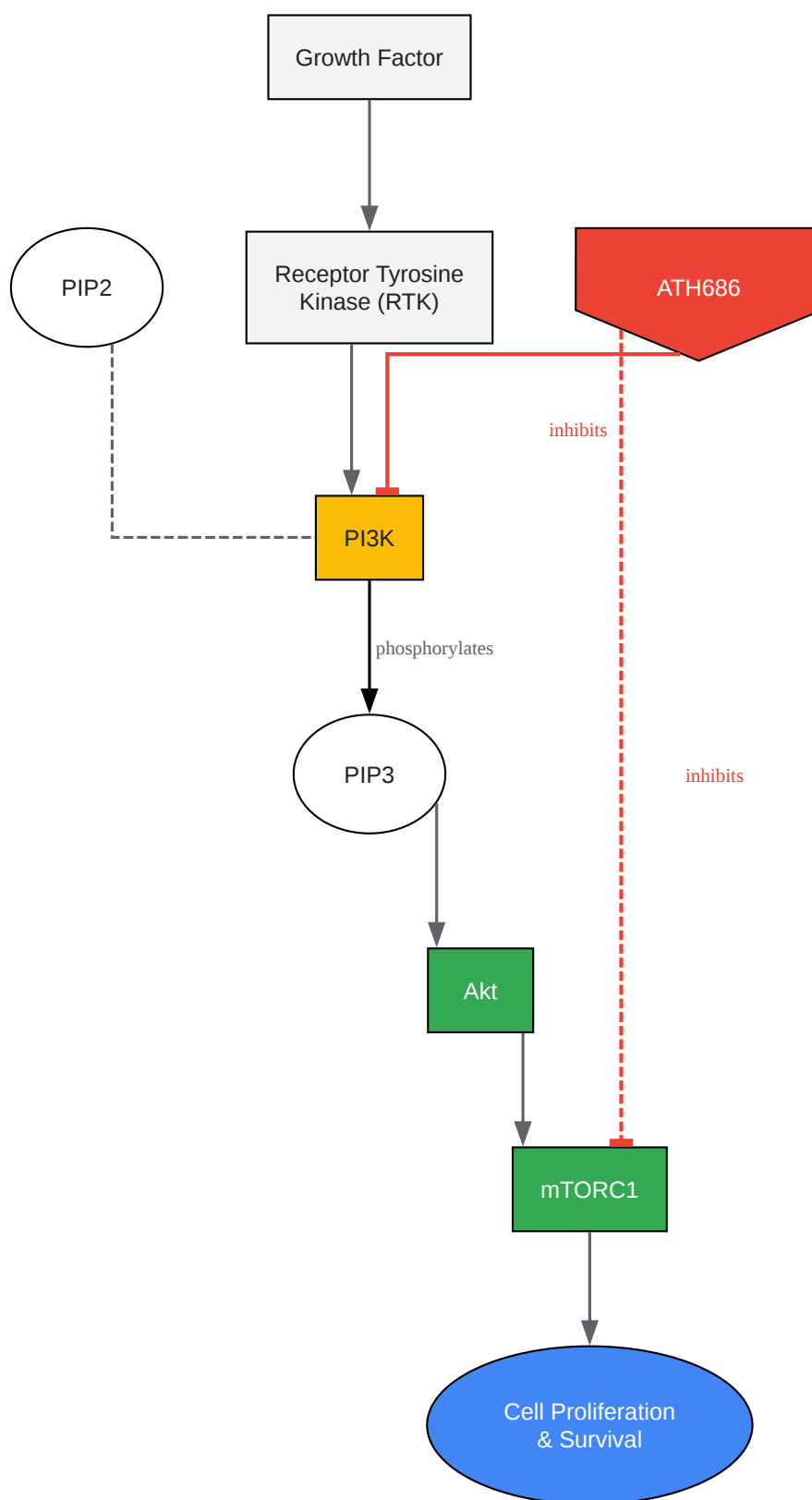
Dysregulation of this pathway is a hallmark of many human cancers, making it a key target for therapeutic intervention. These application notes provide detailed protocols for a suite of cell-based assays designed to evaluate the efficacy of **ATH686** in relevant cancer cell lines. The described assays will enable researchers to assess the compound's impact on cell viability, apoptosis induction, and target engagement.

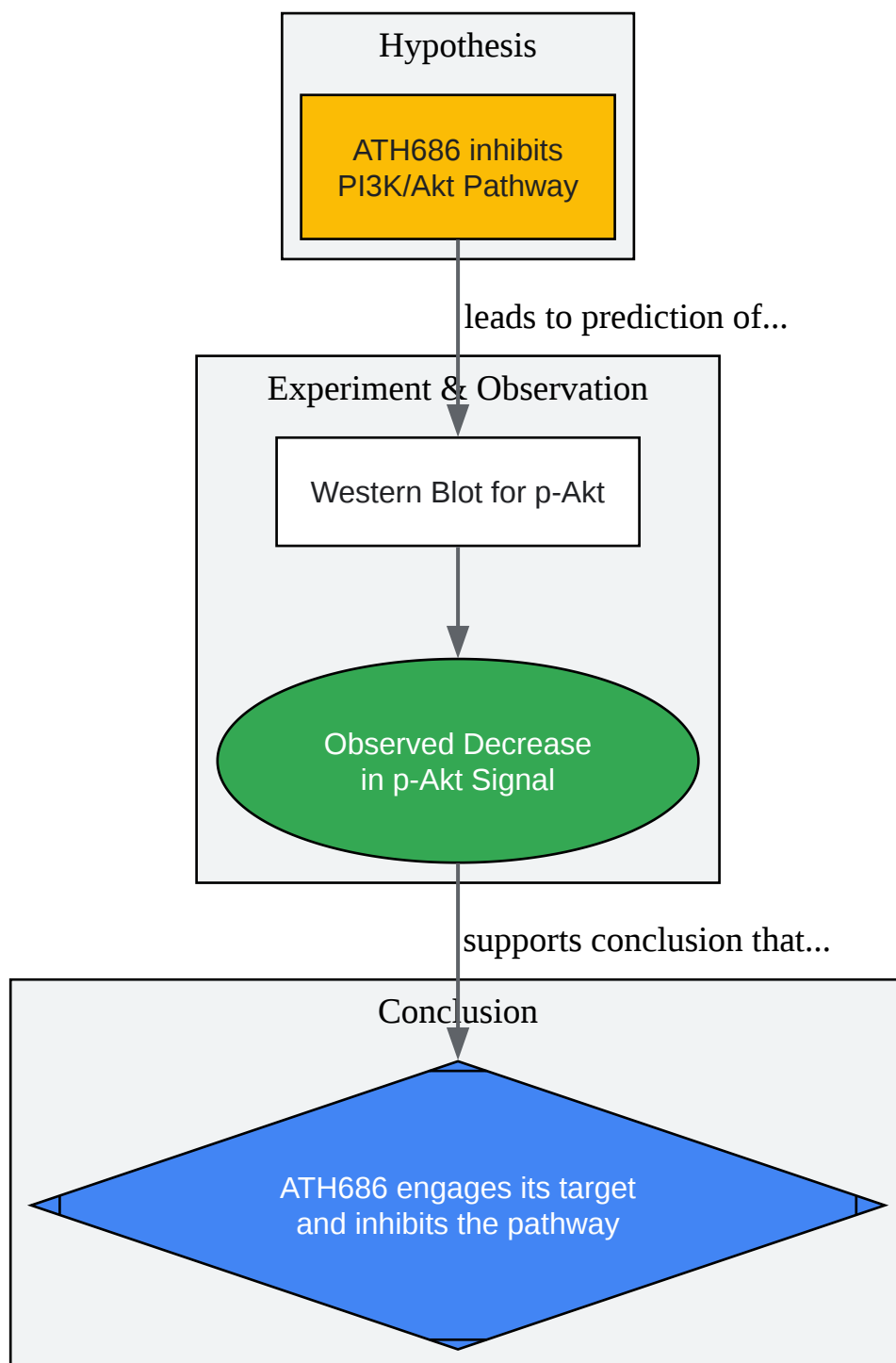
Target Audience

These protocols and notes are intended for researchers, scientists, and drug development professionals with experience in cell culture and standard molecular and cell biology techniques.

Signaling Pathway

ATH686 exerts its therapeutic effect by inhibiting key nodes within the PI3K/Akt/mTOR pathway. Upon activation by growth factors, PI3K (Phosphoinositide 3-kinase) phosphorylates PIP2 to PIP3, leading to the recruitment and activation of Akt. Activated Akt, in turn, phosphorylates a multitude of downstream targets, including mTOR (mammalian target of rapamycin), which promotes protein synthesis and cell growth. By inhibiting this pathway, **ATH686** is designed to halt uncontrolled cell proliferation and induce apoptosis in cancer cells.





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